

Application Notes: Rubidium Hydride (RbH) in Hydrogen Storage Systems

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Compound of Interest

Compound Name: *Rubidium hydride*

CAS No.: *13446-75-8*

Cat. No.: *B085046*

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Authored for: Researchers, Scientists, and Professionals in Material and Chemical Development

Introduction

Hydrogen is a promising high-energy, clean energy carrier essential for a future sustainable energy economy. A significant challenge to its widespread implementation is the development of safe, dense, and efficient onboard storage systems. Solid-state hydrogen storage in metal hydrides is a leading area of research to address this challenge. **Rubidium Hydride (RbH)**, an alkali metal hydride, has emerged in two distinct and significant roles within this field: as a potent catalyst for complex hydride systems and as a component in novel, high-density polyhydride materials.

This document provides a detailed overview of the applications of RbH in hydrogen storage, including its fundamental properties, its catalytic function, and its role in advanced polyhydride compounds. Detailed experimental protocols for synthesis and characterization are provided for research and development purposes.

Applications of Rubidium Hydride

RbH as a Catalytic Additive

While simple **Rubidium Hydride** has a low theoretical hydrogen capacity for direct use, it functions as an exceptional catalyst when added in small quantities to other high-capacity storage materials. Its primary documented application is in the destabilization of the $2\text{LiNH}_2/\text{MgH}_2$ system.

- **Mechanism of Action:** RbH significantly lowers the activation energy for hydrogen desorption. It is believed to promote the formation of intermediate phases and create rapid diffusion pathways for hydrogen, thereby enhancing the kinetics of both hydrogen release (dehydrogenation) and uptake (rehydrogenation).
- **Performance Enhancement:** The addition of just 3 mol% of RbH to the $2\text{LiNH}_2/\text{MgH}_2$ system has been shown to lower the dehydrogenation temperature by a remarkable 94 °C.[1] Furthermore, the hydrogen desorption rate is increased by approximately 60 times compared to the uncatalyzed system, making it one of the most effective catalysts identified for this material.[1]

Rubidium Polyhydrides (RbH_5 , RbH_9) for High-Density Storage

Recent advancements in high-pressure synthesis have led to the discovery of rubidium polyhydrides, such as RbH_5 and RbH_9 , which possess extremely high hydrogen-to-metal ratios. [2][3][4]

- **Synthesis and Stability:** These compounds are not synthesized under ambient conditions. They are typically formed in diamond anvil cells by subjecting RbH to high pressures of hydrogen gas (e.g., 18 GPa for RbH_9).[2] While RbH_9 has been shown to be stable upon decompression to as low as 8.7 GPa, its practical application is currently limited by these extreme pressure requirements.[2]
- **Storage Potential:** The exceptionally high density of hydrogen atoms packed into the crystal lattice of these polyhydrides makes them subjects of intense theoretical and fundamental research, pushing the known limits of hydrogen storage in solid materials.

Quantitative Data and Properties

The properties of **Rubidium Hydride** and its performance as a catalyst are summarized below.

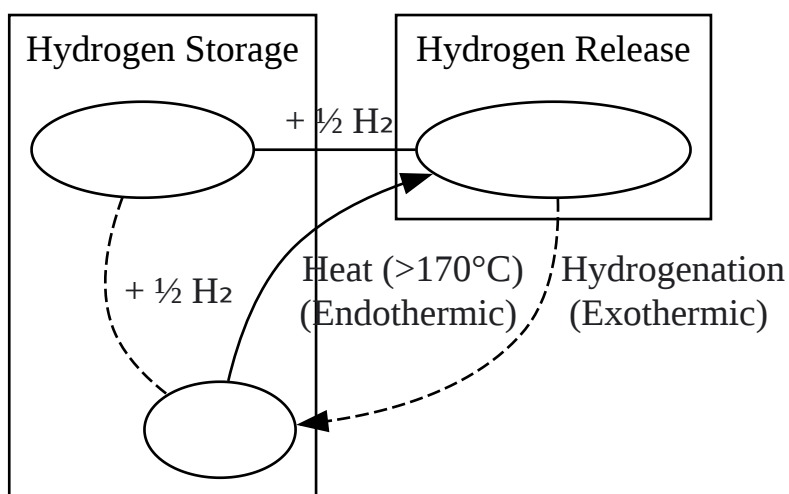
Table 1: Physicochemical Properties of Rubidium Hydride (RbH)

Property	Value	Source
Molar Mass	86.476 g/mol	[5]
Appearance	White crystalline solid	[5]
Crystal Structure	Rock Salt (cubic, cF8)	[5]
Density	2.60 g/cm ³	[5]
Decomposition Temperature	~170 °C	[5][6]
Standard Enthalpy of Formation ($\Delta_f H^\ominus_{298}$)	-52.3 kJ/mol	[5]
Theoretical Gravimetric H ₂ Capacity	1.17 wt. %	Calculated

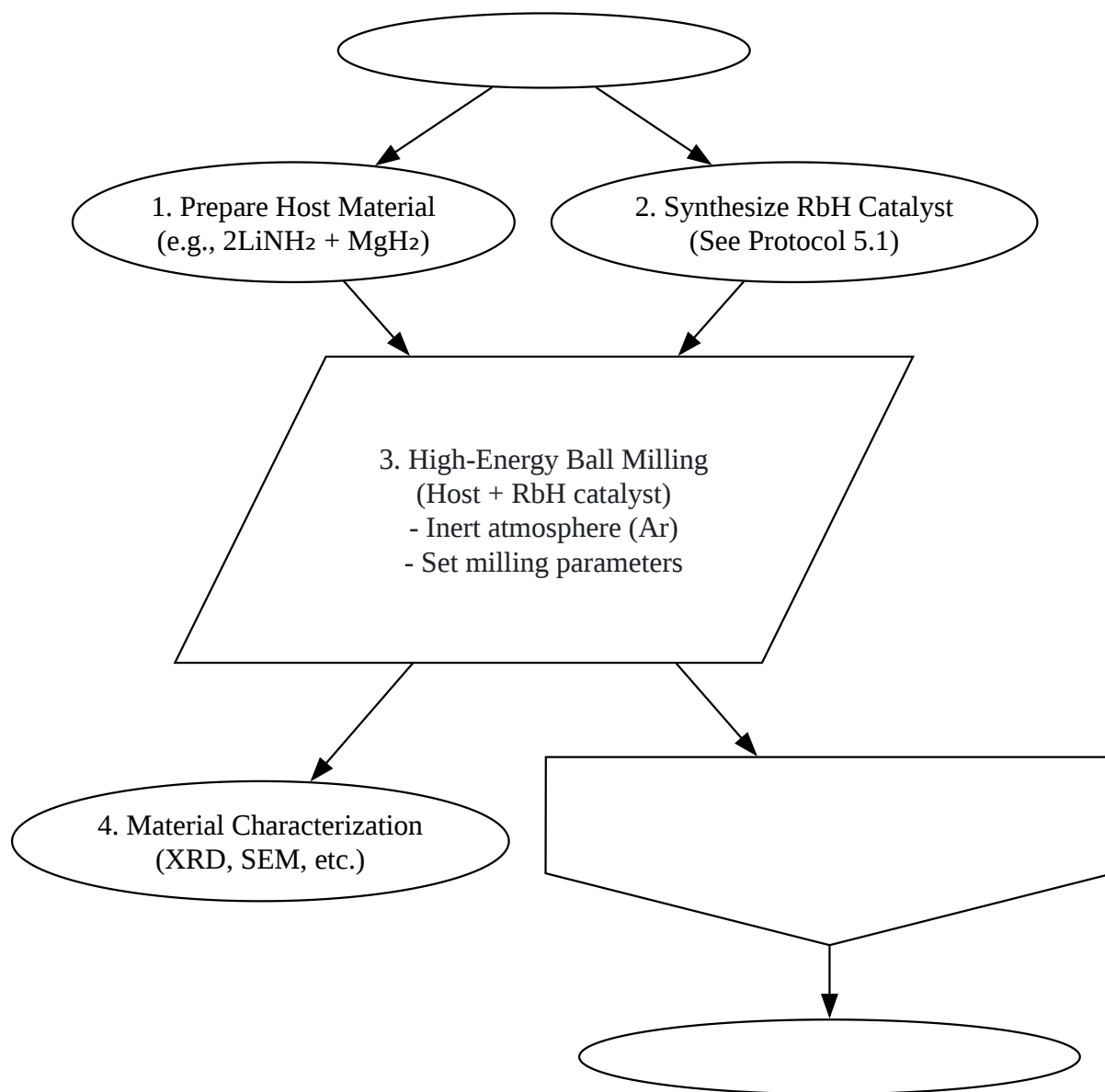
Table 2: Catalytic Performance of RbH in 2LiNH₂/MgH₂ System

Parameter	Uncatalyzed System	3 mol% RbH-Catalyzed System	Source
Peak Desorption Temperature	~260 °C	~166 °C ($\Delta T = 94$ °C)	[1]
Desorption Enthalpy	~65 kJ/mol H ₂	~42 kJ/mol H ₂	[1]
Relative Desorption Rate	1x	~60x	[1]

Visualized Workflows and Mechanisms



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Experimental Protocols

WARNING: Rubidium metal and its hydride are highly reactive. They react violently with water and can ignite spontaneously in air. All handling must be performed by trained personnel in an inert atmosphere (e.g., an argon-filled glovebox). Appropriate personal protective equipment

(PPE), including flame-retardant clothing, safety goggles, and gloves, is mandatory.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Protocol: Synthesis of Rubidium Hydride (RbH) via Reactive Ball Milling

This protocol is adapted from modern mechanochemical methods for synthesizing alkali metal hydrides at room temperature.[\[12\]](#)[\[13\]](#)[\[14\]](#)

5.1.1 Materials and Equipment

- Rubidium metal (Rb), stored under mineral oil or in a sealed ampoule.
- High-purity hydrogen gas (H_2).
- Planetary ball mill with hardened steel vials and balls.
- Gas pressure controller for H_2 .
- Inert atmosphere glovebox (Argon).
- Schlenk line for inert gas handling.

5.1.2 Procedure

- Preparation (in Glovebox): Transfer the required amount of rubidium metal into a milling vial inside the glovebox. If stored under oil, carefully clean the metal surface with a dry, lint-free cloth and hexane, ensuring all solvent evaporates completely.
- Process Control Agent (Optional but Recommended): To prevent the soft rubidium metal from cold-welding to the milling equipment, add a small amount of pre-existing, finely powdered RbH (approx. 10-20% by volume) to the vial. This acts as a process control agent, coating the metal and facilitating efficient milling.[\[12\]](#)
- Sealing: Place the milling balls into the vial, seal it tightly, and transfer it out of the glovebox to the planetary ball mill.

- Hydrogenation: Connect the vial to the gas pressure controller. Evacuate the connecting lines and purge with hydrogen gas several times. Pressurize the vial with H₂ to a pressure of 50-100 bar.
- Milling: Begin milling at room temperature. A moderate rotation speed (e.g., 200-300 RPM) is recommended.
- Reaction Time: Mill for 6-12 hours. The direct reaction is: $2\text{Rb(s)} + \text{H}_2\text{(g)} \rightarrow 2\text{RbH(s)}$.^[6]
- Completion: After milling, carefully vent the H₂ pressure. Transfer the vial back into the glovebox before opening. The product should be a fine, white powder.
- Characterization: Confirm the synthesis of pure RbH using Powder X-ray Diffraction (PXRD). The sample must be prepared on a zero-background holder and sealed with an airtight dome or Kapton tape inside the glovebox to prevent reaction with air during measurement.

Protocol: Testing Catalytic Performance of RbH using Temperature-Programmed Desorption (TPD)

This protocol describes how to prepare an RbH-catalyzed complex hydride and analyze its hydrogen desorption properties.

5.2.1 Materials and Equipment

- Host material powders (e.g., LiNH₂, MgH₂).
- Synthesized RbH catalyst powder (from Protocol 5.1).
- High-energy ball mill (as above).
- Temperature-Programmed Desorption (TPD) system, equipped with a mass spectrometer (MS).
- High-purity inert carrier gas (e.g., Argon).

5.2.2 Procedure

- **Sample Preparation (in Glovebox):** Weigh the host materials (e.g., 2LiNH_2 and MgH_2) and the RbH catalyst in the desired molar ratio (e.g., 2:1 host material with 3 mol% RbH).
- **Milling:** Combine all powders in a hardened steel milling vial with milling balls. Seal the vial and mill under an inert Ar atmosphere for 2-4 hours at a high rotation speed (e.g., 400 RPM) to ensure homogeneous mixing and catalyst distribution.
- **TPD Sample Loading:** Transfer a small, accurately weighed amount of the milled powder (typically 50-100 mg) into the TPD sample holder inside the glovebox. Seal the holder for transfer to the TPD instrument.
- **TPD Analysis:** a. Install the sample holder in the TPD system. b. Purge the system thoroughly with the inert carrier gas to remove any atmospheric contaminants. c. Establish a stable baseline flow of the carrier gas through the sample chamber, monitored by the mass spectrometer (monitoring $m/z = 2$ for H_2). d. Begin heating the sample using a linear temperature ramp (e.g., $5\text{ }^\circ\text{C/min}$) from room temperature to a final temperature above the expected desorption peak (e.g., $400\text{ }^\circ\text{C}$). e. Continuously record the H_2 signal ($m/z = 2$) from the mass spectrometer as a function of temperature.
- **Data Analysis:** a. Plot the H_2 signal intensity versus temperature. The resulting peak(s) represent hydrogen desorption events. b. The temperature at the peak maximum is the peak desorption temperature (T_p). This is a key indicator of catalytic improvement. c. The area under the desorption peak is proportional to the total amount of hydrogen released. This can be quantified by calibrating the MS signal with a known standard, such as the decomposition of TiH_2 .^{[15][16]} d. Compare the TPD profile of the RbH-catalyzed sample to an uncatalyzed sample prepared and analyzed under identical conditions to quantify the reduction in desorption temperature and assess changes in desorption kinetics.

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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. High Pressure Synthesis of Rubidium Superhydrides - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Rubidium hydride - Wikipedia \[en.wikipedia.org\]](#)
- [6. WebElements Periodic Table » Rubidium » rubidium hydride \[winter.group.shef.ac.uk\]](#)
- [7. indico.cern.ch \[indico.cern.ch\]](#)
- [8. Rubidium - ESPI Metals \[espimetals.com\]](#)
- [9. buyisotope.com \[buyisotope.com\]](#)
- [10. fishersci.com \[fishersci.com\]](#)
- [11. isoflex.com \[isoflex.com\]](#)
- [12. DSpace \[dr.lib.iastate.edu\]](#)
- [13. sciencedaily.com \[sciencedaily.com\]](#)
- [14. labpartnering.org \[labpartnering.org\]](#)
- [15. hiddenanalytical.com \[hiddenanalytical.com\]](#)
- [16. researchgate.net \[researchgate.net\]](#)
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